

# 2-(4-Benzhydrylpiperazin-1-yl)ethanol safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-(4-Benzhydrylpiperazin-1-yl)ethanol

Cat. No.: B180287

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## Technical Safety Guide: 2-(4-Benzhydrylpiperazin-1-yl)ethanol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available safety information for **2-(4-Benzhydrylpiperazin-1-yl)ethanol** (CAS No. 10527-64-7). A complete and verified Safety Data Sheet (SDS) from a primary manufacturer was not available at the time of writing. The information presented here is collated from various sources and may be incomplete. It is intended for informational purposes only and should not be substituted for a comprehensive risk assessment or an official SDS. All personnel handling this chemical should exercise caution and adhere to standard laboratory safety practices.

## Chemical Identification and Properties

This section outlines the basic chemical identifiers and the limited available physical and chemical properties of **2-(4-Benzhydrylpiperazin-1-yl)ethanol**.

Property	Value	Source
CAS Number	10527-64-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>19</sub> H <sub>24</sub> N <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	296.41 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Synonyms	1-Diphenylmethyl-4-(2-hydroxyethyl)piperazine, 4-Benzhydryl-1-piperazineethanol, Cetirizine Related Compound B (USP), Manidipine Impurity 1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	180 °C (at 0.01 Torr)	<a href="#">[1]</a>
Density (Predicted)	1.115 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
Vapor Pressure	1.333Pa at 180°C	<a href="#">[1]</a>
pKa (Predicted)	14.96 ± 0.10	<a href="#">[1]</a>
Appearance	Data not available	<a href="#">[1]</a>
Melting Point	Data not available	<a href="#">[1]</a>
Flash Point	Data not available	<a href="#">[1]</a>
Solubility	Data not available	<a href="#">[1]</a>

## Hazard Identification and Classification

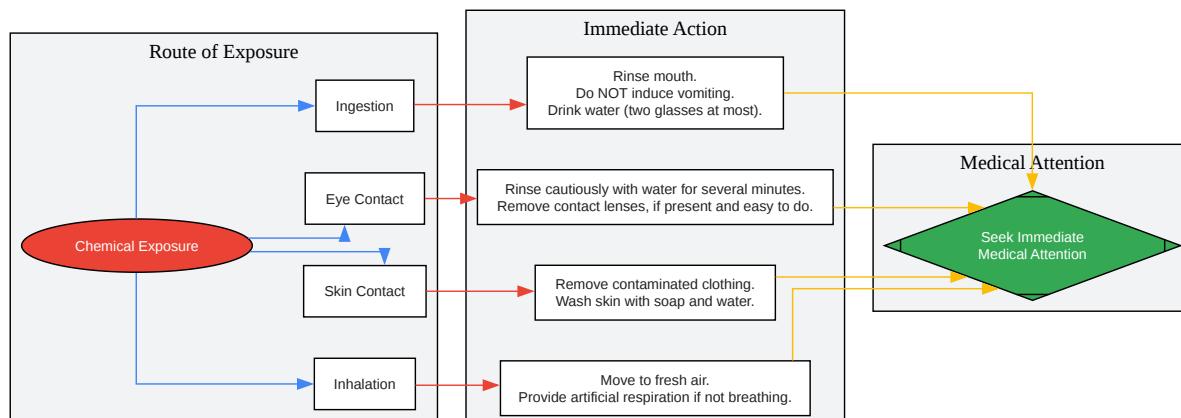
Comprehensive GHS classification for this compound is not consistently available. One source suggests it is harmful if swallowed. However, without a complete SDS, a full hazard profile cannot be established. The compound is known to be a piperazine derivative with potential psychoactive effects, suggesting it may target the central nervous system.[\[1\]](#) It is also identified as an impurity in the manufacturing of Manidipine.[\[3\]](#)

Hazard Statement	Classification	Source
Harmful if swallowed	Acute Toxicity, Oral (Category 4) - Implied	[6]

Note: The GHS classification is not definitively established from multiple corroborating sources.

## First-Aid Measures

In the absence of a specific SDS, the following first-aid measures are based on general principles for handling laboratory chemicals.



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### First-Aid Response Workflow

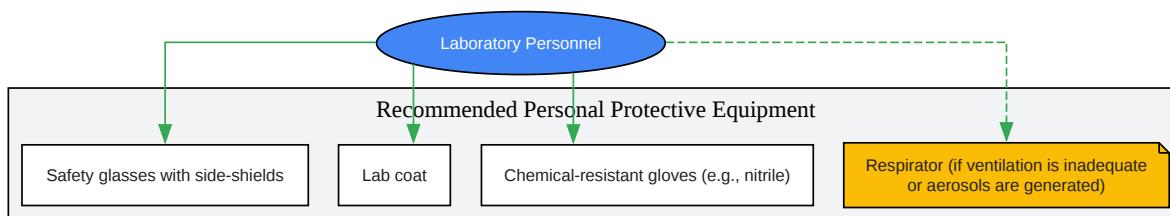
## Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the chemical.

Aspect	Recommendation
Handling	Use in a well-ventilated area or under a chemical fume hood. <sup>[3]</sup> Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors. Wear appropriate personal protective equipment (PPE).
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is 2-8°C. <sup>[5]</sup>

## Personal Protective Equipment (PPE)

The following PPE is recommended as a minimum standard for handling **2-(4-Benzhydrylpiperazin-1-yl)ethanol**.



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### Personal Protective Equipment

## Toxicological Information

Detailed toxicological data for this specific compound is largely unavailable in the public domain. It is noted to be used in toxicological studies to understand the risks associated with

piperazine derivatives.<sup>[1]</sup> The lack of comprehensive data necessitates handling this compound as potentially hazardous.

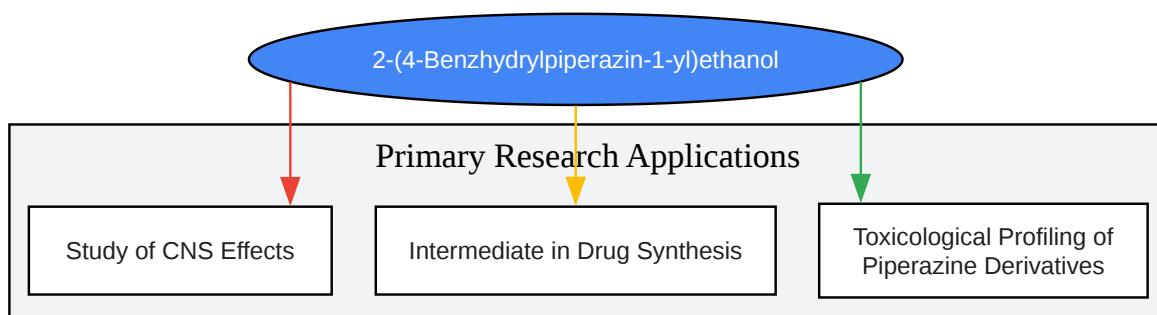
## Experimental Protocols

No detailed experimental protocols for safety testing or other procedures involving **2-(4-Benzhydrylpiperazin-1-yl)ethanol** were found in the publicly available literature. Researchers should develop their own protocols based on the intended application and standard laboratory safety guidelines.

## Use in Research and Development

**2-(4-Benzhydrylpiperazin-1-yl)ethanol** is utilized in several areas of scientific research:

- Neuroscience Research: As a research chemical to study the effects of piperazine derivatives on the central nervous system.<sup>[1]</sup>
- Pharmaceutical Development: As a starting material or intermediate in the synthesis of new drug candidates.<sup>[1]</sup>
- Toxicological Studies: As a test compound to evaluate the potential health risks of piperazine derivatives.<sup>[1]</sup>



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### Research and Development Uses

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## References

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